

The Role of RXFP1 Agonist-6 in Cardiovascular Research: A Technical Guide

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Compound of Interest

Compound Name: RXFP1 receptor agonist-6

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Introduction

The relaxin family peptide receptor 1 (RXFP1) has emerged as a significant therapeutic target in cardiovascular disease. Activation of RXFP1 by its endogenous ligand, relaxin-2, elicits a range of beneficial cardiovascular effects, including vasodilation, anti-inflammatory responses, and anti-fibrotic activity. These pleiotropic actions have driven the development of novel RXFP1 agonists for conditions such as heart failure. This technical guide provides an in-depth overview of a promising investigational RXFP1 agonist, referred to here as RXFP1 agonist-6, summarizing key preclinical and clinical findings, outlining experimental methodologies, and illustrating the underlying signaling pathways.

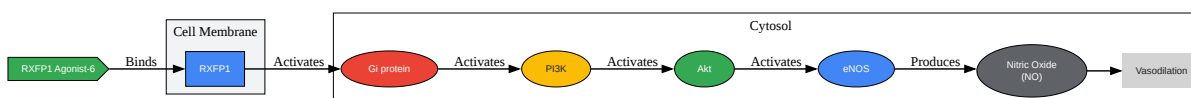
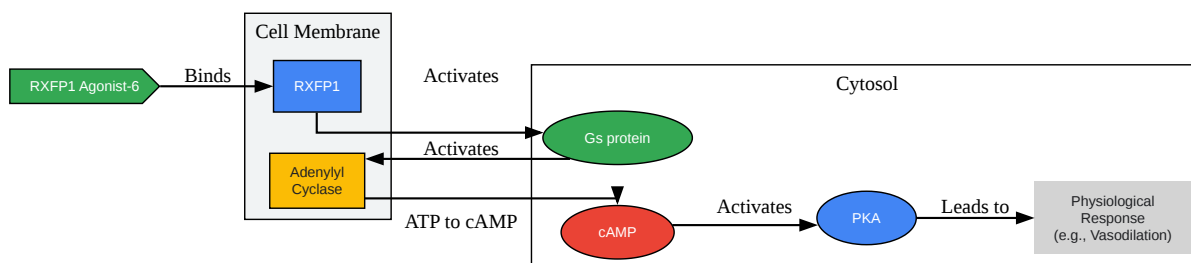
Core Signaling Pathways of RXFP1 Activation

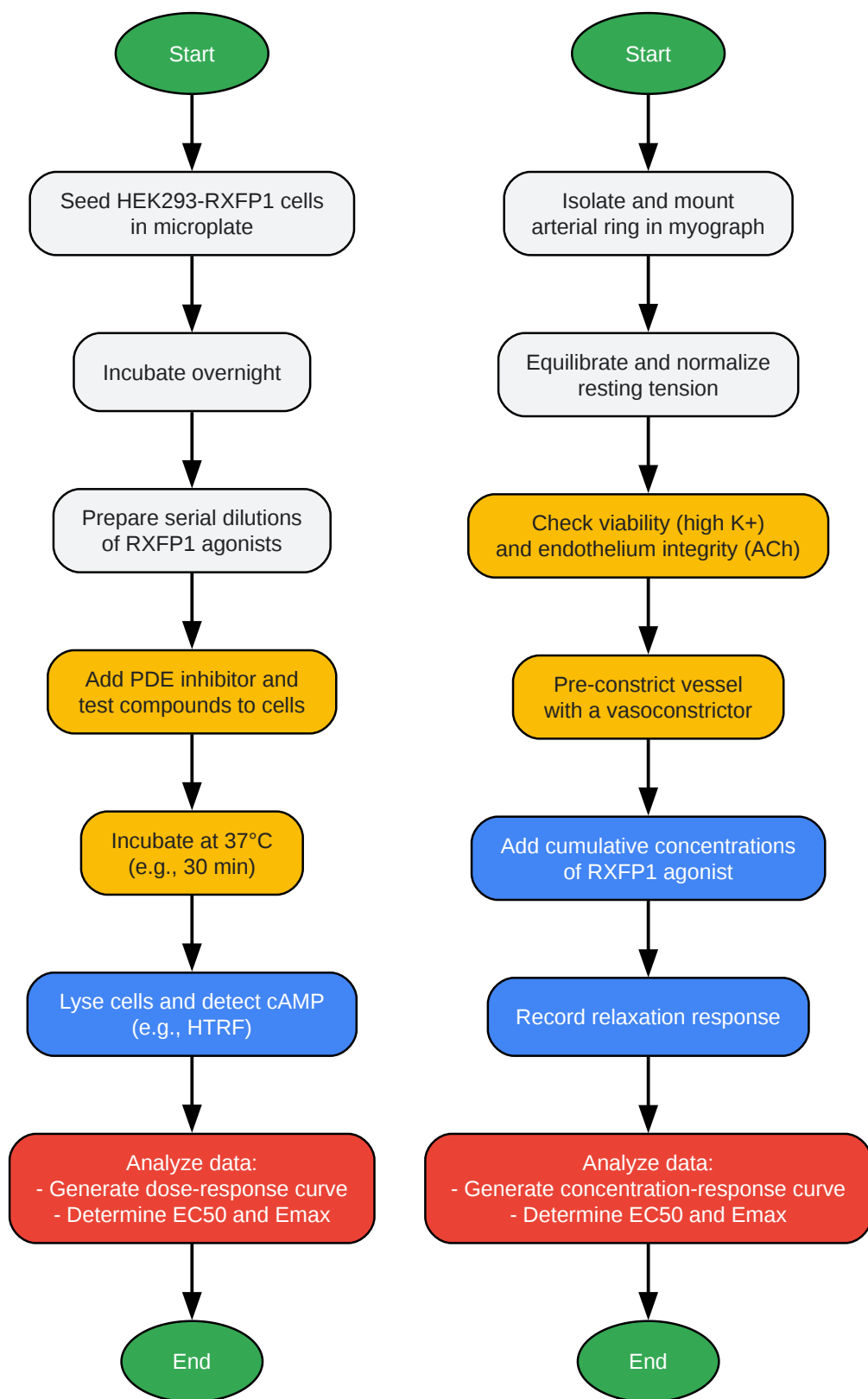
Activation of RXFP1 initiates a complex network of intracellular signaling cascades that are cell-type dependent. The two primary pathways implicated in the cardiovascular effects of RXFP1 agonists are the Gs-protein coupled adenylyl cyclase pathway and the Gi-protein coupled phosphoinositide 3-kinase pathway.

RXFP1-Gs-cAMP Signaling Pathway

Activation of RXFP1 can lead to the coupling of the Gs alpha subunit (G α s), which in turn activates adenylyl cyclase (AC). This enzyme catalyzes the conversion of ATP to cyclic

adenosine monophosphate (cAMP).[1] Subsequently, cAMP activates protein kinase A (PKA), which phosphorylates various downstream targets, leading to physiological responses such as vasodilation and anti-inflammatory effects.





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References

- 1. Relaxin RXFP1 cAMP (FAST-0469C) - EuroscreenFast - EuroscreenFast [euroscreenfast.com]
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